

commercial availability of 3',4'-Dichloro-2,2,2-trifluoroacetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3',4'-Dichloro-2,2,2-trifluoroacetophenone

Cat. No.: B1302707

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In-depth Technical Guide: 3',4'-Dichloro-2,2,2-trifluoroacetophenone

For Researchers, Scientists, and Drug Development Professionals

Introduction

3',4'-Dichloro-2,2,2-trifluoroacetophenone is a halogenated aromatic ketone of interest in synthetic and medicinal chemistry. Its trifluoromethyl group and dichlorinated phenyl ring impart unique electronic properties that make it a potential building block for novel organic molecules. This technical guide provides a comprehensive overview of its commercial availability, physicochemical properties, and safety information. It is important to note that while this compound is commercially available, detailed experimental protocols and biological applications in the public domain are scarce, particularly when compared to its isomer, 3',5'-dichloro-2,2,2-trifluoroacetophenone.

Commercial Availability

3',4'-Dichloro-2,2,2-trifluoroacetophenone is available from several chemical suppliers, catering primarily to a research and development audience. The availability from these sources indicates its utility as a starting material or intermediate in chemical synthesis.

Table 1: Commercial Suppliers of 3',4'-Dichloro-2,2,2-trifluoroacetophenone

Supplier	Purity	Available Quantities
Santa Cruz Biotechnology	-	Inquire
Fluorochem	≥95%	1g, 5g
CymitQuimica	≥95%	1g, 5g
BOC Sciences	95%	Inquire

Note: Pricing and availability are subject to change. Please consult the suppliers directly for the most current information.

Physicochemical Properties

A summary of the key quantitative data for **3',4'-Dichloro-2,2,2-trifluoroacetophenone** is presented in Table 2. This information is crucial for its handling, reaction setup, and analytical characterization.

Table 2: Physicochemical Data for **3',4'-Dichloro-2,2,2-trifluoroacetophenone**

Property	Value	Source(s)
CAS Number	125733-43-9	[1]
Molecular Formula	C ₈ H ₃ Cl ₂ F ₃ O	[1]
Molecular Weight	243.01 g/mol	[1]
Appearance	Solid, Low Melting Solid	[2]
Purity	≥95%	[2]
Boiling Point	269.2°C at 760 mmHg	
Density	1.506 g/cm ³	
InChI Key	YWBNUGOMAFWHQ- UHFFFAOYSA-N	[2]

Safety and Handling

Safety is paramount when handling any chemical compound. The available safety data sheet (SDS) for **3',4'-Dichloro-2,2,2-trifluoroacetophenone** indicates that it is an irritant. Standard laboratory safety protocols should be strictly followed.

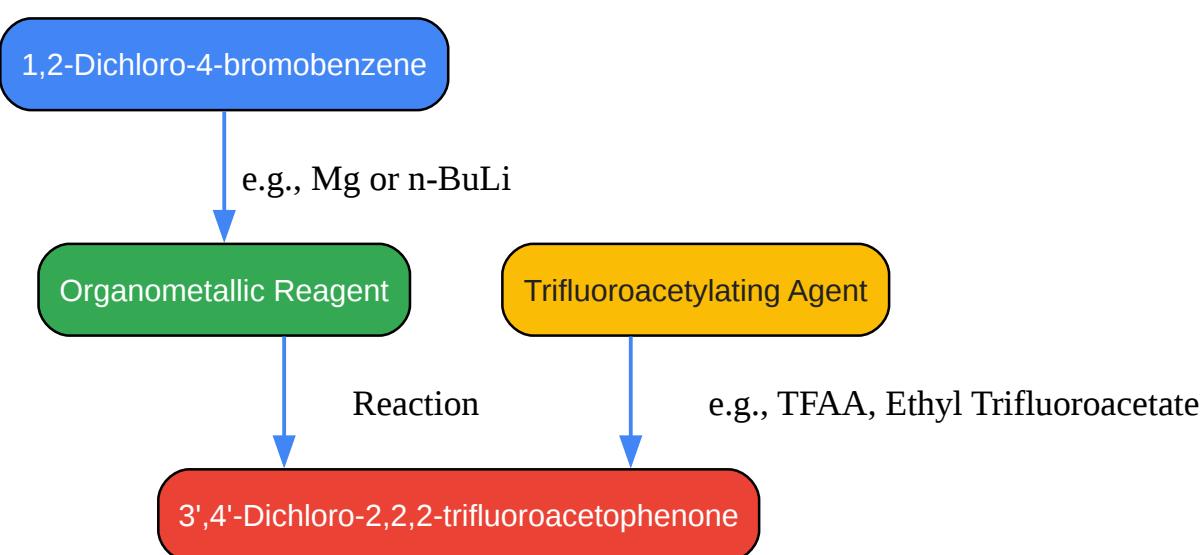
Table 3: Hazard and Precautionary Information

Hazard Statement(s)	Precautionary Statement(s)
H315: Causes skin irritation.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
H319: Causes serious eye irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection.
H335: May cause respiratory irritation.	P302+P352: IF ON SKIN: Wash with plenty of water.
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Experimental Protocols

Detailed experimental protocols for the synthesis and reactions of **3',4'-Dichloro-2,2,2-trifluoroacetophenone** are not readily available in the reviewed public literature. However, general synthetic strategies for analogous trifluoroacetophenones often involve the reaction of a corresponding Grignard or organolithium reagent with a trifluoroacetylating agent.

Logical Relationship for a Plausible, though unconfirmed, Synthetic Route:



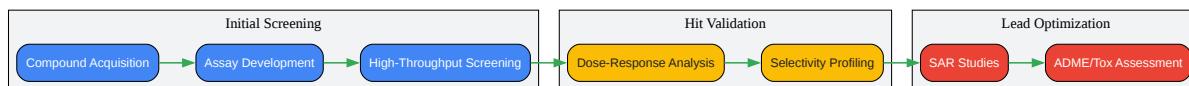
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Caption: Plausible synthetic pathway for **3',4'-Dichloro-2,2,2-trifluoroacetophenone**.

Applications and Biological Context

Specific biological applications or involvement in signaling pathways for **3',4'-Dichloro-2,2,2-trifluoroacetophenone** are not documented in the available literature. By contrast, its isomer, 3',5'-dichloro-2,2,2-trifluoroacetophenone, is a known key intermediate in the synthesis of the veterinary pharmaceutical Fluralaner, an insecticide and acaricide. This highlights the potential of dichlorinated trifluoroacetophenones as valuable synthons in drug discovery and agrochemical development. The specific substitution pattern on the phenyl ring is critical for biological activity, and the lack of published data for the 3',4'-isomer may suggest it is either less active in the contexts studied or is a subject of proprietary research.

Experimental Workflow for Investigating Biological Activity:



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Caption: General workflow for evaluating the biological activity of a chemical compound.

Conclusion

3',4'-Dichloro-2,2,2-trifluoroacetophenone is a commercially available chemical with potential as a building block in organic synthesis. While its physicochemical properties are documented, a significant gap exists in the public domain regarding its specific experimental protocols and biological applications. Researchers interested in this compound may need to undertake exploratory research to establish its synthetic utility and biological relevance, potentially drawing parallels from its more thoroughly studied 3',5'-dichloro isomer while being mindful that direct analogies may not hold. Further research into this compound could unveil novel applications in medicinal chemistry and materials science.

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References

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